

# 5-Ethoxy-1H-indole-3-carbaldehyde: A Comparative Guide to its Biological Activity

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## Compound of Interest

Compound Name: **5-Ethoxy-1H-indole-3-carbaldehyde**

Cat. No.: **B112082**

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This guide provides a comparative analysis of the biological activities of **5-Ethoxy-1H-indole-3-carbaldehyde** and related indole-3-carbaldehyde derivatives. While specific quantitative data for the 5-ethoxy derivative is limited in publicly available literature, this document summarizes the known biological activities of the indole-3-carbaldehyde scaffold, presenting experimental data for analogous compounds to offer a valuable reference for research and development.

## Introduction

Indole-3-carbaldehyde and its derivatives are a class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their broad spectrum of biological activities. These activities include anticancer, anti-inflammatory, antimicrobial, and antioxidant properties.<sup>[1][2][3]</sup> **5-Ethoxy-1H-indole-3-carbaldehyde**, a derivative with an ethoxy group at the 5-position, is recognized as a versatile intermediate in the synthesis of pharmaceuticals and bioactive compounds.<sup>[4]</sup> The structural modifications on the indole ring and the carbaldehyde group play a crucial role in defining the specific biological effects of these molecules.<sup>[1]</sup>

## Comparative Biological Activity

While direct quantitative biological data for **5-Ethoxy-1H-indole-3-carbaldehyde** is not extensively available, the following tables present data for various other substituted indole-3-

carbaldehyde derivatives to provide a comparative context for its potential activities.

## Anticancer Activity

The anticancer potential of indole-3-carbaldehyde derivatives has been evaluated against various cancer cell lines. The half-maximal inhibitory concentration (IC50), a measure of a compound's potency, is a key parameter in these studies.

Table 1: Anticancer Activity of Indole-3-Carbaldehyde Derivatives

Compound/Derivative	Cell Line	IC50 (μM)	Reference
4-chloro-N'-(1-(2-morpholinoethyl)-1H-indol-3-yl)methylene)benzene sulfonohydrazide	MCF-7 (Breast)	13.2	<a href="#">[5]</a>
4-chloro-N'-(1-(2-morpholinoethyl)-1H-indol-3-yl)methylene)benzene sulfonohydrazide	MDA-MB-468 (Breast)	8.2	<a href="#">[5]</a>
Indole-3-carbaldehyde chalcone derivative	Various	Not specified	<a href="#">[6]</a>
1-(4-nitrobenzyl)-indole-3-carboxaldehyde thiosemicarbazone	Various	0.9 - 1.9 (μg/mL)	<a href="#">[7]</a>

## Antimicrobial Activity

Indole-3-carbaldehyde derivatives have demonstrated activity against a range of microbial pathogens. The minimum inhibitory concentration (MIC) is a standard measure of antimicrobial efficacy.

Table 2: Antimicrobial Activity of Indole-3-Carbaldehyde Derivatives

Compound/Derivative	Microorganism	MIC (µg/mL)	Reference
5-Bromo-1-(4-chlorobenzyl)-1H-indole-2-carboxamides	E. coli	0.35–1.25	[8]
5-Bromo-1-(4-chlorobenzyl)-1H-indole-2-carboxamides	P. aeruginosa	0.35–1.25	[8]
α,ω-di(indole-3-carboxamido)polyamine derivatives	S. aureus	≤ 0.28 (µM)	[9]
α,ω-di(indole-3-carboxamido)polyamine derivatives	A. baumannii	≤ 0.28 (µM)	[9]

## Antioxidant Activity

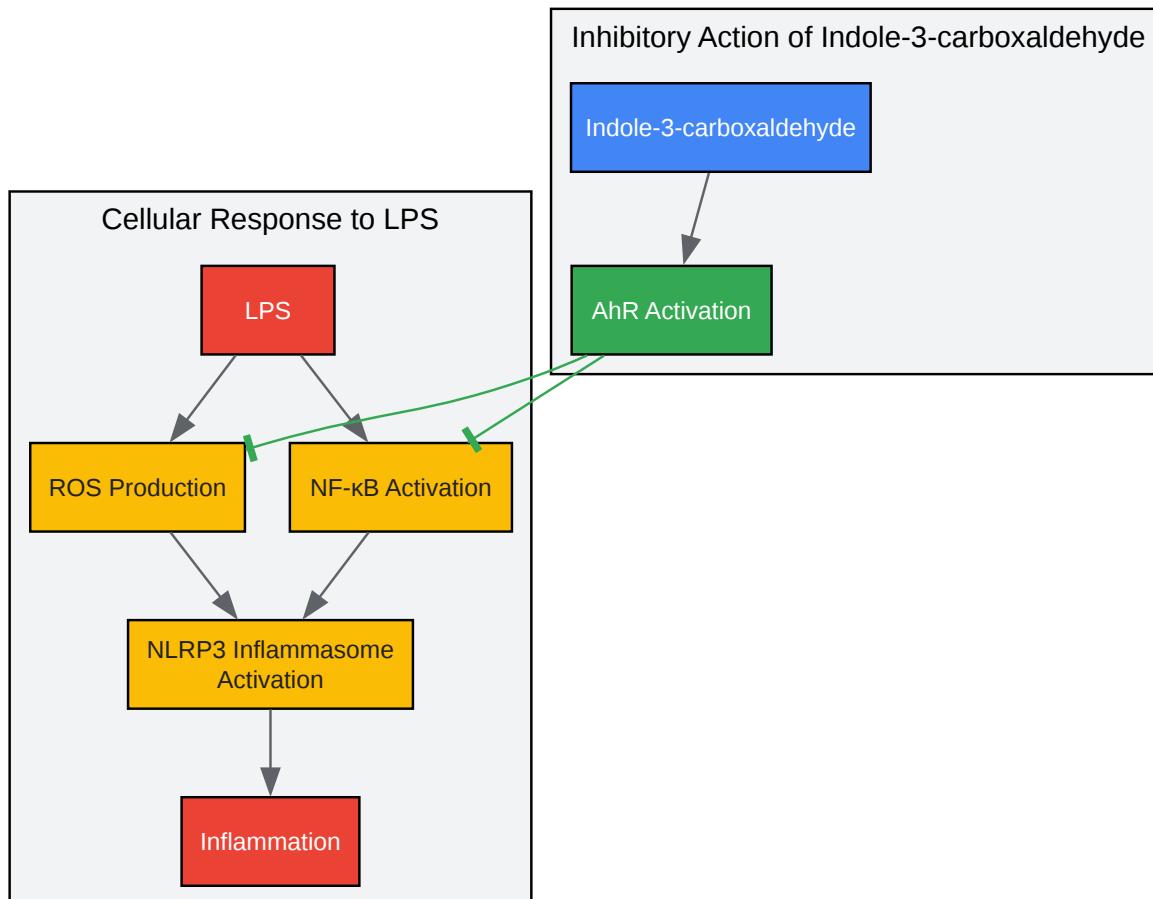
The antioxidant properties of indole-3-carbaldehyde derivatives are often assessed by their ability to scavenge free radicals, such as the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.

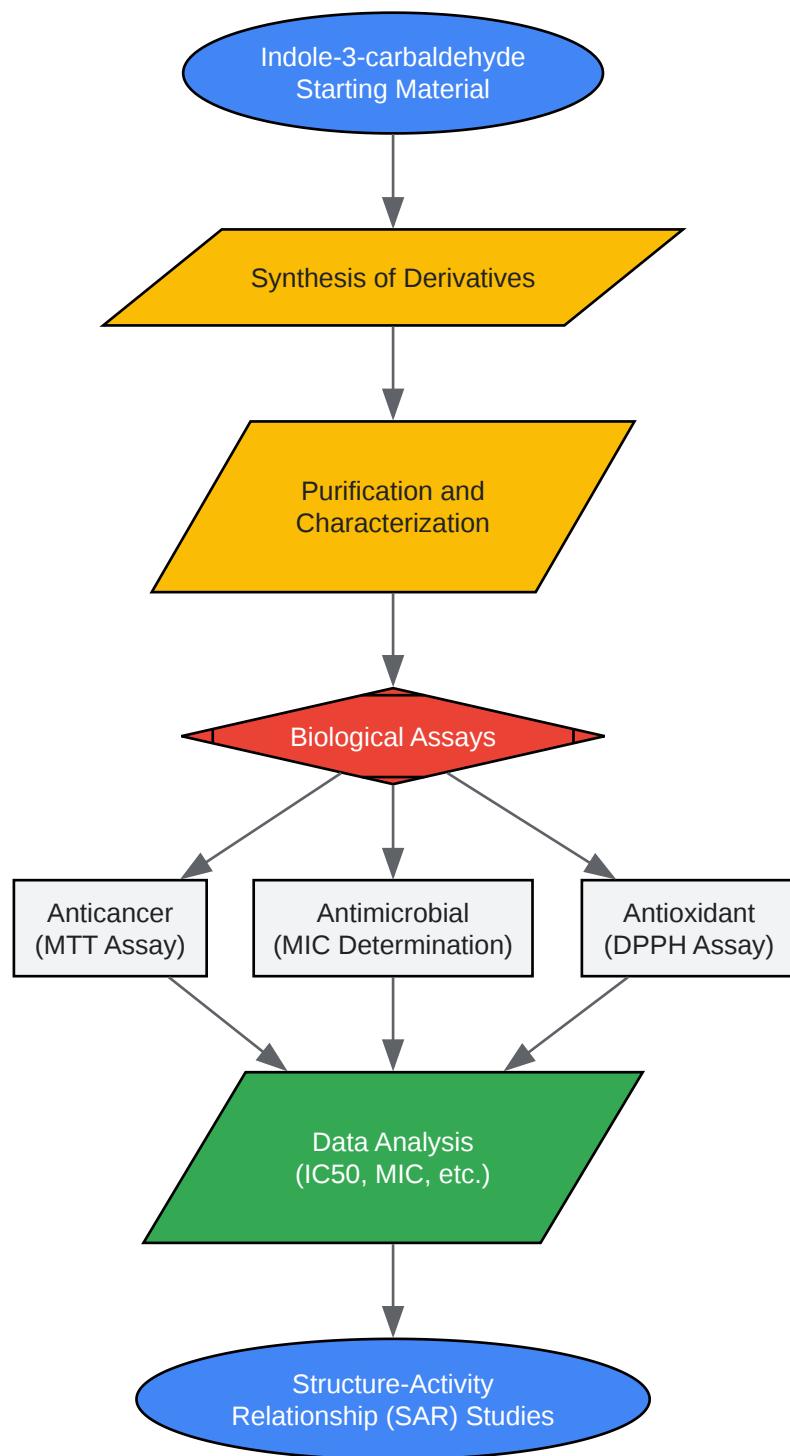
Table 3: Antioxidant Activity of Indole-3-Carbaldehyde Derivatives

Compound/Derivative	Assay	Activity	Reference
Novel indole-3-carboxaldehyde analogues	DPPH radical scavenging	Compound 5f showed superior activity	<a href="#">[10]</a>
C-3 substituted indole derivatives	DPPH radical scavenging	Derivatives 11 and 12 showed highest activity	<a href="#">[11]</a>
Indole-3-carboxyaldehyde thiosemicarbazone derivatives	ABTS radical scavenging	Compounds 3a, 3b, and 3d were very potent	<a href="#">[12]</a>

## Signaling Pathways

Indole-3-carboxaldehyde has been shown to exert its anti-inflammatory effects by modulating specific signaling pathways. One such pathway involves the Aryl Hydrocarbon Receptor (AhR) and the NLRP3 inflammasome.





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- To cite this document: BenchChem. [5-Ethoxy-1H-indole-3-carbaldehyde: A Comparative Guide to its Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112082#validation-of-5-ethoxy-1h-indole-3-carbaldehyde-s-biological-activity>]

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